

2,3-Dibromothiophene material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2,3-Dibromothiophene

Cat. No.: B118489

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Material Safety Data Sheet: 2,3-Dibromothiophene

An In-depth Technical Guide for Researchers and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological properties of **2,3-Dibromothiophene** (CAS No. 3140-93-0). The information is intended for researchers, scientists, and professionals in drug development who may handle this compound.

Chemical Identification and Physical Properties

2,3-Dibromothiophene is a halogenated heterocyclic organic compound.^[1] It presents as a colorless to pale yellow liquid with a characteristic strong, pungent odor.^[1]

Property	Value	Source
Molecular Formula	C4H2Br2S	[2][3][4]
Molecular Weight	241.93 g/mol	[2][3][5]
CAS Number	3140-93-0	[2][3][5][6]
EC Number	221-542-6	[2][5]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	218-219 °C (lit.)	
Density	2.137 g/mL at 25 °C (lit.)	
Refractive Index	n ₂₀ /D 1.632 (lit.)	
Flash Point	51 °C (123.8 °F) - closed cup	
Solubility	Sparingly soluble in water.	[1]

Hazard Identification and Classification

2,3-Dibromothiophene is classified as a hazardous chemical. It is a flammable liquid and vapor, is toxic if swallowed, and causes serious eye irritation.[2][6]

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour
Acute toxicity, oral	Category 3	H301: Toxic if swallowed
Serious eye irritation	Category 2	H319: Causes serious eye irritation

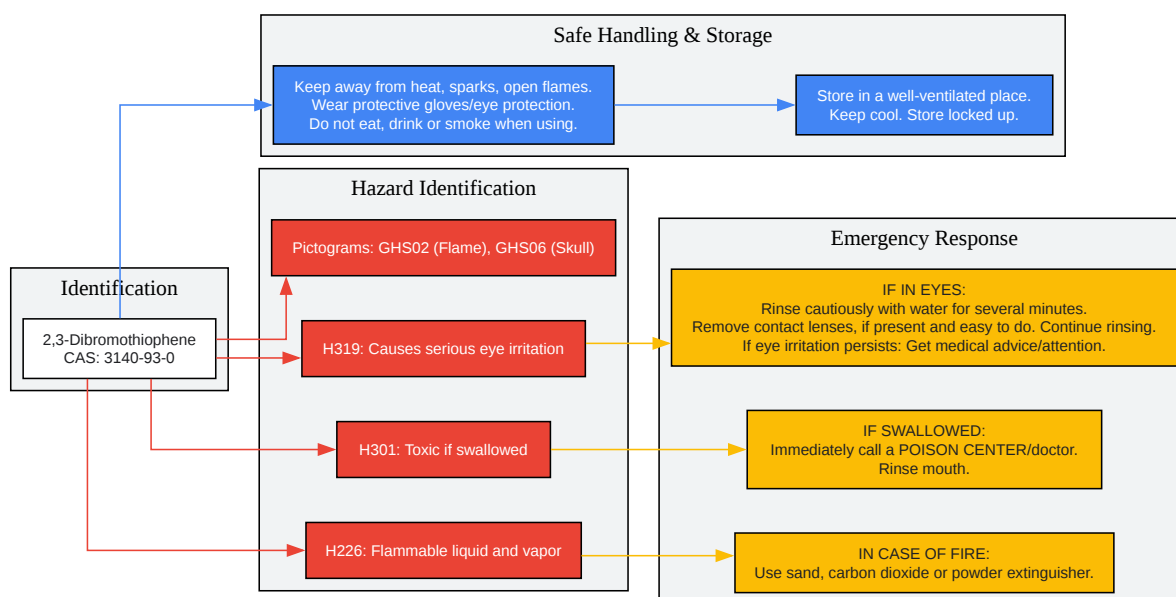
GHS Pictograms:

- Flame (GHS02)
- Skull and crossbones (GHS06)

Signal Word: Danger[2][6]

Precautionary Statements:

- Prevention: P210, P233, P240, P241, P242, P243, P264, P270, P280[1][7]
- Response: P301 + P310, P303 + P361 + P353, P305 + P351 + P338, P337 + P313, P370 + P378[6]
- Storage: P403 + P235, P405[6]
- Disposal: P501[6]



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Caption: GHS Hazard and Response Workflow for **2,3-Dibromothiophene**.

Toxicological Information

Acute exposure to **2,3-Dibromothiophene** may cause irritation to the eyes, skin, and respiratory system.[1] Symptoms of acute exposure can include headaches, nausea, and dizziness.[1] While comprehensive chronic toxicity data are limited, prolonged or repeated exposure could potentially lead to central nervous system depression and damage to the liver or kidneys.[1]

Exposure Route	Effect	Classification
Oral	Toxic if swallowed	Acute Toxicity, Oral, Category 3
Inhalation	May cause respiratory irritation	Specific target organ toxicity - single exposure
Skin Contact	Not classified as a skin irritant or sensitizer	-
Eye Contact	Causes serious eye irritation	Serious eye damage/eye irritation, Category 2

Note: The chemical, physical, and toxicological properties of this compound have not been thoroughly investigated.[2] No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[2]

Experimental Protocols

Detailed experimental protocols for the determination of the toxicological and physical properties of **2,3-Dibromothiophene** are not provided in the reviewed Material Safety Data Sheets. These documents typically report the results of such studies rather than the detailed methodologies. For specific experimental procedures, researchers should consult primary scientific literature or specialized toxicological databases.

Signaling Pathways

The available safety data sheets do not contain information regarding the specific signaling pathways through which **2,3-Dibromothiophene** may exert its toxic effects. Such information is typically derived from detailed mechanistic studies which are not present in the reviewed documentation.

First-Aid Measures

Exposure	First-Aid Procedure
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.
Inhalation	If breathing is irregular or stopped, immediately seek medical assistance and start first aid actions. Provide fresh air.
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Skin Contact	Wash with plenty of soap and water.

Handling and Storage

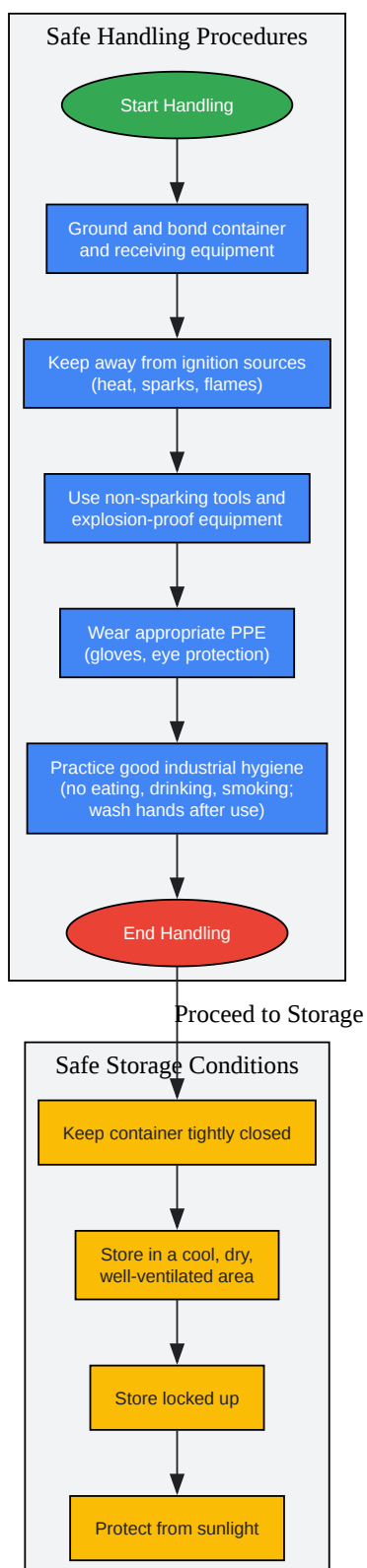
Precautions for Safe Handling:

- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[\[1\]](#)[\[6\]](#)
- Use explosion-proof electrical/ventilating/lighting equipment.[\[1\]](#)[\[6\]](#)
- Use only non-sparking tools.[\[1\]](#)
- Take precautionary measures against static discharge.[\[6\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

- Do not eat, drink, or smoke when using this product.[6]

Conditions for Safe Storage:

- Store in a well-ventilated place. Keep cool.[6]
- Keep container tightly closed.[1]
- Store locked up.[6]
- Protect from sunlight.[6]



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Caption: Safe Handling and Storage Workflow.

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][8]
- Hazardous Combustion Products: In case of fire, toxic fumes may be emitted,[1] including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides (SO_x).[6]

Accidental Release:

- Personal Precautions: Remove all sources of ignition. Evacuate personnel to safe areas. Wear appropriate personal protective equipment.[9]
- Environmental Precautions: Do not let the product enter drains.[2]
- Methods for Cleaning Up: Absorb with inert material (e.g., sand, silica gel, universal binder) and place in suitable, closed containers for disposal.[9] Use spark-proof tools and explosion-proof equipment.[9]

Disposal Considerations

This material is highly flammable and should be disposed of with extra care.[2] It is recommended to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[2] Alternatively, surplus and non-recyclable solutions can be offered to a licensed disposal company.[2] All disposal practices must be in accordance with federal, state, and local regulations.

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